

safety data sheet (SDS) for 1-Methyl-3-octadecylimidazolium chloride

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Compound of Interest

Compound Name: 3-Methyl-1-octadecylimidazolium chloride

Cat. No.: B069637

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An In-depth Technical Guide to the Safety Data Sheet (SDS) for 1-Methyl-3-octadecylimidazolium chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, physicochemical, and toxicological information for 1-Methyl-3-octadecylimidazolium chloride (CAS No. 171058-19-8). The content is structured to meet the needs of researchers, scientists, and professionals in drug development, with a focus on data presentation, experimental context, and clear visualizations of key concepts.

Chemical Identification and Physical Properties

1-Methyl-3-octadecylimidazolium chloride is an ionic liquid characterized by an imidazolium cation with a methyl group and a long octadecyl (C18) alkyl chain, paired with a chloride anion. Its long alkyl chain imparts surfactant-like properties and influences its physical state and potential applications.

Table 1: Physicochemical Properties of 1-Methyl-3-octadecylimidazolium chloride

Property	Value	Source(s)
CAS Number	171058-19-8	[1][2]
Molecular Formula	C ₂₂ H ₄₃ ClN ₂	[1]
Molecular Weight	371.04 g/mol	[1][2]
Physical State	Solid at 25°C	[2]
Melting Point	72 °C / 210 °C	[2],[3]
Synonyms	3-Methyl-1-octadecylimidazolium chloride, OctadecMIM Cl, C ₁ C ₁₈ Im Cl, Im _{1,18} Cl	[3]

Note on Melting Point Discrepancy: There is a notable variance in the reported melting points from different suppliers. Iolitec reports a melting point of 72°C[2], while RoCo Global lists it as 210°C[3]. This significant difference warrants caution, and experimental verification of this property is recommended before use.

Hazard Identification and Toxicology

Based on available Safety Data Sheets (SDS) for this compound and related long-chain imidazolium salts, 1-Methyl-3-octadecylimidazolium chloride is classified as an irritant.[1] The toxicological properties of this specific long-chain ionic liquid have not been fully investigated.[4]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Toxicological Summary:

- Acute Effects: Causes irritation to the skin, eyes, and respiratory system.^[1]^[4] Ingestion may lead to gastrointestinal irritation.^[4]
- Chronic Effects: The long-term toxicological effects have not been thoroughly investigated.^[4]
- LD50/LC50: No specific LD50 or LC50 data is currently available for 1-Methyl-3-octadecylimidazolium chloride.^[4]

Handling, Storage, and First Aid

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area. An eyewash station and safety shower should be readily accessible.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear suitable protective gloves and clothing to prevent skin contact.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[4]
- Store away from strong oxidizing agents.[4]

First Aid Measures:

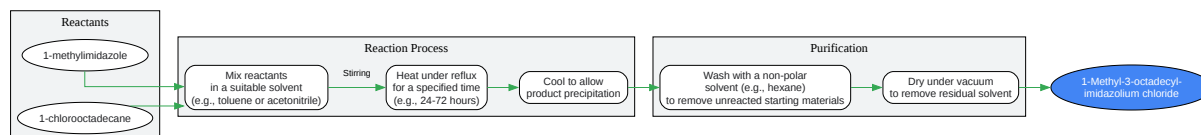
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash skin with soap and water. If irritation persists, seek medical advice.[4]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.[4]

Experimental Protocols and Applications

While specific, detailed experimental protocols for 1-Methyl-3-octadecylimidazolium chloride are not readily available in the public domain, its primary areas of research interest are in its antimicrobial/antibiofilm properties and its role in thermal stability.

Synthesis of 1-Alkyl-3-methylimidazolium Chlorides (General Protocol)

A general synthesis method for 1-alkyl-3-methylimidazolium chlorides involves the quaternization of 1-methylimidazole with a haloalkane. The following is a generalized protocol based on the synthesis of similar ionic liquids.

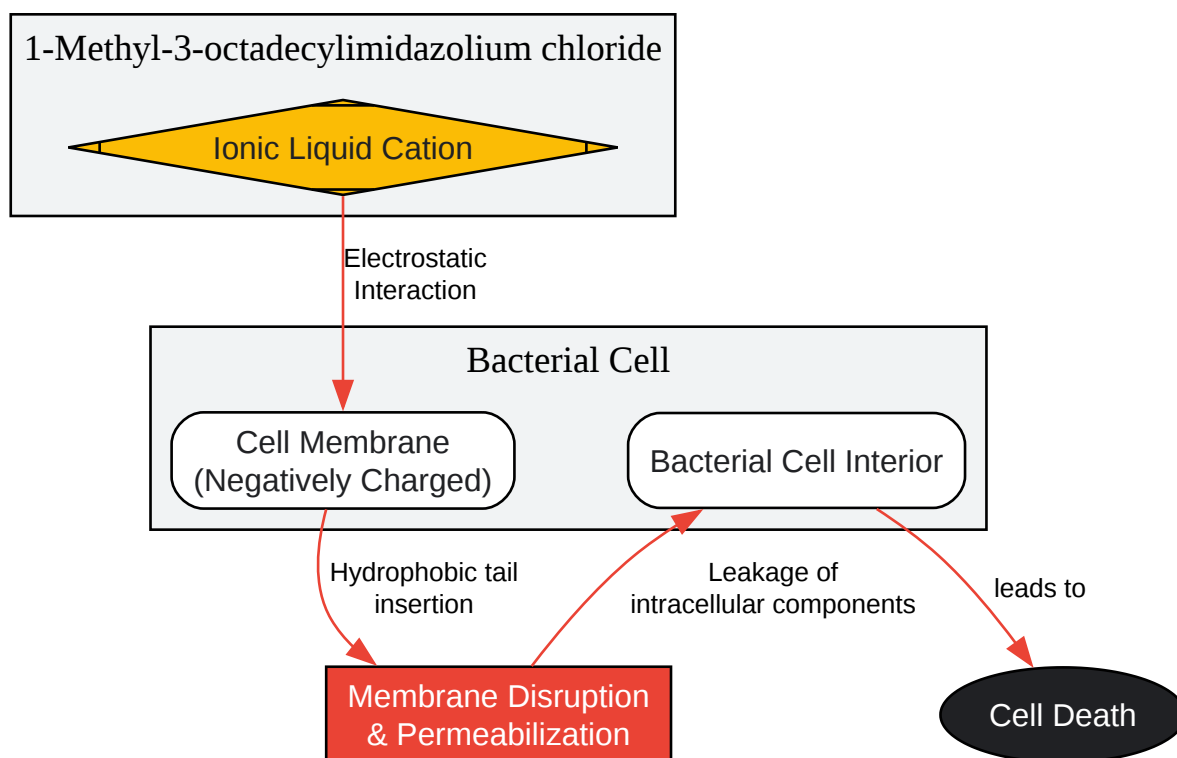


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General workflow for the synthesis of 1-Methyl-3-octadecylimidazolium chloride.

Antimicrobial and Antibiofilm Activity

Long-chain 1-alkyl-3-methylimidazolium chlorides are known for their antimicrobial properties. The positively charged imidazolium head group interacts with the negatively charged components of bacterial cell membranes, while the long alkyl chain can penetrate the hydrophobic lipid bilayer, leading to membrane disruption and cell lysis. The antimicrobial activity is generally observed to increase with the length of the alkyl chain, although a "cut-off" effect may be seen with very long chains where decreased water solubility can reduce efficacy.



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Conceptual signaling pathway of antimicrobial action.

Thermal Stability Applications

This ionic liquid has been noted for its applications related to thermal stability.[3] While specific thermogravimetric analysis (TGA) data for this compound is not readily available, long-chain imidazolium salts can exhibit high thermal stability. TGA would be the standard method to determine its decomposition temperature and assess its suitability for high-temperature applications. The analysis would typically involve heating a sample at a constant rate in an inert atmosphere and monitoring the weight loss as a function of temperature.

Stability and Reactivity

- **Chemical Stability:** The compound is stable under normal storage conditions. It is, however, hygroscopic and will absorb moisture from the air.[4]
- **Incompatible Materials:** Strong oxidizing agents.[4]

- Hazardous Decomposition Products: Upon thermal decomposition, it may release toxic fumes, including hydrogen chloride, nitrogen oxides, and carbon oxides.[4]

Disposal Considerations

Dispose of this chemical in accordance with federal, state, and local regulations. It should be treated as hazardous waste and handled by a licensed professional waste disposal service. Do not allow it to enter drains or waterways.

This technical guide is intended to provide a summary of the available information on 1-Methyl-3-octadecylimidazolium chloride for a scientific audience. Due to the limited amount of publicly available data for this specific compound, researchers are strongly encouraged to consult the direct supplier's Safety Data Sheet and conduct their own risk assessments prior to handling and use.

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